

Application Notes and Protocols for Bromobis(methylthio)borane in Organic Synthesis

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Compound of Interest		
Compound Name:	Bromobis(methylthio)borane	
Cat. No.:	B15478879	Get Quote

A comprehensive search of available scientific literature and chemical databases reveals a significant lack of information regarding the synthesis, properties, and applications of **bromobis(methylthio)borane** as a reagent in organic synthesis. Despite extensive queries, no specific experimental protocols, quantitative data, or detailed application notes for this particular compound could be retrieved.

The National Institute of Standards and Technology (NIST) WebBook lists **Bromobis(methylthio)borane** with the chemical formula C2H6BBrS2 and CAS Registry Number 29877-98-3.[1] However, beyond this basic identification, its reactivity and utility in synthetic chemistry are not documented in readily accessible sources.

Searches for analogous compounds, such as bromobis(dimethylamino)borane, provide information on their properties and applications, but this information cannot be directly extrapolated to **bromobis(methylthio)borane** due to the differing electronic and steric effects of the methylthio group compared to the dimethylamino group.

Alternative Reagents for Similar Transformations:

For researchers and drug development professionals seeking reagents for functionalities commonly addressed by boron halides, several well-documented alternatives exist. For instance, in the cleavage of ethers, a common application for boron-based Lewis acids, Boron Tribromide (BBr3) is a widely used and extensively studied reagent.[2] The mechanism of ether



cleavage by BBr3 is well-understood and can proceed through either SN1 or SN2 pathways depending on the ether's substitution pattern.[2][3]

Conclusion:

Due to the absence of published data, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data tables, or visualizations for **bromobis(methylthio)borane**. Researchers interested in the functionalities potentially offered by this reagent may need to undertake foundational research to synthesize and characterize it, and to explore its reactivity profile in various organic transformations. For immediate research and development needs, utilizing well-established reagents with extensive literature support is recommended.

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References

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